

Technical Application Note: Magnesium Bromide Hexahydrate () in Advanced Flame Retardancy

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Compound of Interest

Compound Name: *Magnesiumbromidehexahydrate*

CAS No.: *13446-53-2*

Cat. No.: *B051236*

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Abstract

Magnesium bromide hexahydrate (

) represents a specialized class of inorganic flame retardants (FRs) that utilizes a dual-action mechanism: endothermic dehydration and halogen-based radical scavenging. Unlike conventional organohalogens, which face increasing regulatory pressure, inorganic bromides offer a distinct profile of thermal stability and solubility useful for specific textile and polymer applications. This guide details the physicochemical mechanisms, application protocols, and validation methodologies required to utilize

effectively.

Part 1: Mechanistic Principles

The efficacy of

relies on its ability to interrupt the "Fire Tetrahedron" at two distinct phases of combustion: the condensed phase (substrate) and the gas phase (flame zone).

The Dual-Action Pathway

Upon exposure to thermal flux, the compound undergoes a multi-stage degradation process.

Phase A: Endothermic Dehydration (Heat Sink Effect)

- Mechanism: The "hexahydrate" designation indicates six water molecules coordinate to the magnesium ion.^[1] Between 100°C and 300°C, these bonds break.
- Thermodynamic Impact: The release of water is highly endothermic (absorbs heat), effectively cooling the substrate below its ignition temperature ().
- Dilution: The evolved water vapor () dilutes the concentration of combustible gases and oxygen in the immediate vicinity of the material.^{[2][3]}

Phase B: Halogen Radical Scavenging (Gas Phase)

- Mechanism: At elevated temperatures (>500°C), the anhydrous decomposes, particularly in the presence of oxygen or polymer degradation products, to release bromine species (likely or).
- Chemical Interruption: Combustion is propagated by high-energy radicals, specifically Hydrogen () and Hydroxyl (). The bromine species trap these radicals, replacing them with less reactive species:
 - Note: The regeneration of allows a single bromine atom to quench multiple flame-propagating radicals.

Phase C: Oxide Barrier Formation (Condensed Phase)

- Residue: The final decomposition product is Magnesium Oxide (

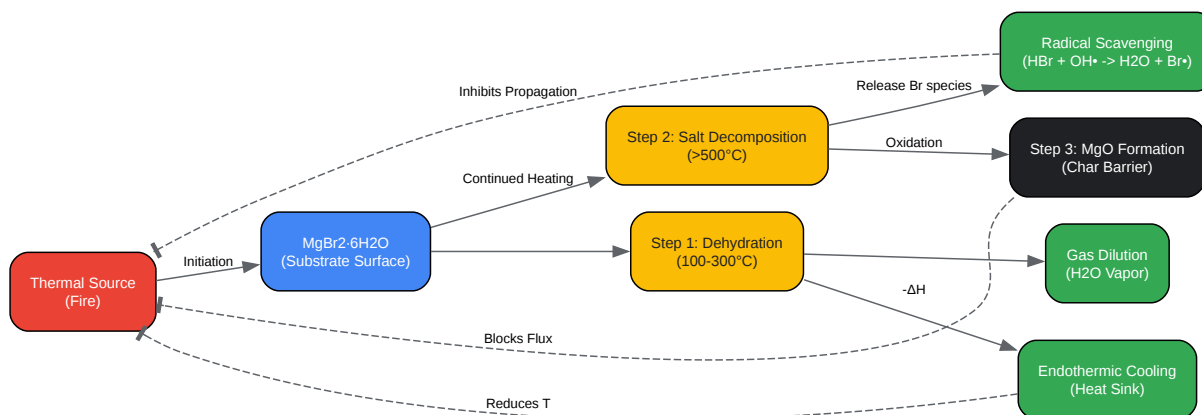
), a refractory ceramic.

- Char Enhancement:

accumulates on the surface, acting as a thermal insulator that shields the underlying unburned material from radiant heat and oxygen diffusion.[2]

Mechanistic Visualization

The following diagram illustrates the cascade of events triggered by thermal exposure.



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Figure 1: Mechanistic pathway of Magnesium Bromide Hexahydrate under thermal stress, showing physical (cooling/dilution) and chemical (radical scavenging) inhibition.

Part 2: Experimental Validation Protocols

This section outlines the standard operating procedures (SOPs) for incorporating into cellulosic textiles and validating its performance.

Protocol A: Impregnation of Cellulosic Textiles (Pad-Dry-Cure Method)

Objective: To uniformly deposit onto cotton fabric at a specific add-on percentage.

Materials:

- Cotton fabric (desized and bleached, 100% cellulose).
- Magnesium bromide hexahydrate (ACS Reagent Grade, >98%).
- Deionized water.
- Wetting agent (non-ionic surfactant, e.g., Triton X-100).

Workflow:

- Solution Preparation:
 - Calculate the required concentration based on target "Wet Pick-Up" (WPU).
 - Formula:
$$\text{Concentration (g/L)} = \frac{\text{Wet Pick-Up (\%)} \times \text{Fabric Weight (g)}}{\text{Volume of Solution (L)}}$$
 - Dissolve in deionized water at room temperature (highly soluble). Add 0.1% wetting agent to ensure fiber penetration.
- Padding (Impregnation):
 - Immerse fabric samples in the solution for 5 minutes.

- Pass through a laboratory padder (mangle) at constant pressure (e.g., 2 bar) to achieve ~80-100% WPU.
- Drying & Curing:
 - Pre-dry: 80°C for 5 minutes (removes solvent water without dehydrating the crystal structure excessively).
 - Cure: 150°C for 2 minutes (fixes the salt within the fiber matrix).
- Conditioning:
 - Store samples at 20°C / 65% RH for 24 hours before testing to reach equilibrium moisture content.

Protocol B: Thermal Stability Analysis (TGA)

Objective: To verify the dehydration steps and decomposition temperature.

- Instrument: Thermogravimetric Analyzer (TGA).
- Atmosphere: Nitrogen () for inert degradation; Air for oxidative degradation. Flow rate: 50 mL/min.
- Ramp: 10°C/min from 30°C to 800°C.
- Data Validation:
 - Look for mass loss onset at ~100°C (water loss).
 - Calculate theoretical water mass loss:
 - MW () = 292.2 g/mol .^[1]
 - MW () = 108.1 g/mol .

- Expected Mass Loss

- Self-Check: If mass loss is significantly <37%, the sample may have partially dehydrated during storage.

Protocol C: Flammability Characterization (Limiting Oxygen Index - LOI)

Objective: To quantify the minimum oxygen concentration required to sustain combustion.

- Standard: ASTM D2863 / ISO 4589.
- Specimen: 140 mm x 52 mm strips of treated fabric.
- Procedure:
 - Mount specimen vertically in the glass chimney.
 - Ignite the top of the specimen.
 - Adjust
ratio to find the threshold where the sample burns for <3 minutes or <50 mm length.
- Interpretation:
 - Untreated Cotton: LOI
18.0.
 - Target Efficacy: LOI > 26.0 (Self-extinguishing).

Part 3: Data Analysis & Interpretation[4]

When evaluating

against other common flame retardants, use the following comparative matrix to assess suitability for your specific application.

Table 1: Comparative Analysis of Inorganic Flame Retardants

Feature	Magnesium Bromide Hexahydrate ()	Magnesium Hydroxide (MDH)	Aluminum Trihydrate (ATH)
Primary Mechanism	Hybrid (Cooling + Radical Trap)	Physical (Cooling + Char)	Physical (Cooling)
Decomposition Onset	~100°C (Dehydration)	~300°C	~200°C
Halogen Content	Yes (Bromine)	No	No
Solubility	High (Water Soluble)	Insoluble (requires dispersion)	Insoluble
Application Method	Aqueous Impregnation (Textiles)	Melt Blending (Plastics)	Melt Blending (Plastics)
Toxicity Profile	Moderate (Releases HBr in fire)	Low (Releases Water)	Low (Releases Water)

Interpretation of Results

- High Solubility: The high solubility of

makes it excellent for textile finishing where uniform penetration is required, but poor for outdoor applications due to leaching (wash durability is low without binders).

- Synergy: The combination of

(char promoter) and

(gas phase inhibitor) often yields higher LOI values at lower loading levels compared to ATH or MDH alone.

Part 4: Safety & Handling

Hazard Identification:

- H315/H319: Causes skin and serious eye irritation.
- Decomposition Products: In a fire scenario, this compound may release Hydrogen Bromide () and Bromine () gas. These are corrosive and toxic.

Handling Protocols:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Use a dust mask (N95) when handling the dry powder to avoid inhalation.
- Ventilation: All thermal degradation experiments (TGA, Flammability tests) must be conducted inside a fume hood to capture halogenated off-gases.
- Storage: Highly hygroscopic/deliquescent. Store in a tightly sealed container with desiccants. If the material turns into a liquid slurry, it has absorbed atmospheric moisture; recrystallization or drying may be required before weighing.

References

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